

Application Notes and Protocols for the Recrystallization of 1,1,1-Triiodoethane

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Compound of Interest

Compound Name: 1,1,1-Triiodoethane

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This document provides a detailed protocol for the purification of **1,1,1-triiodoethane** via recrystallization. The procedure is adapted from established methods for structurally similar compounds, such as iodoform, and is intended to yield high-purity crystalline material suitable for research, and drug development applications.

Introduction

1,1,1-Triiodoethane is a halogenated organic compound with potential applications in synthesis and pharmaceutical research. Ensuring the high purity of this compound is critical for obtaining reliable and reproducible experimental results. Recrystallization is a fundamental purification technique that separates impurities based on differences in solubility between the compound of interest and contaminants in a suitable solvent. This protocol outlines a straightforward and effective method for the recrystallization of **1,1,1-triiodoethane**.

Physicochemical Data

A summary of the key physical and chemical properties of **1,1,1-triiodoethane** is presented in the table below. This data is essential for the successful execution of the recrystallization protocol and for the characterization of the purified product.

Property	Value
Molecular Formula	C ₂ H ₃ I ₃
Molecular Weight	407.76 g/mol
Melting Point	93°C[1][2]
Appearance	Yellowish crystals
Solubility	Soluble in ethanol, ether, and other organic solvents.

Experimental Protocol: Recrystallization of 1,1,1-Triiodoethane

This protocol details the step-by-step procedure for the purification of **1,1,1-triiodoethane** using ethanol as the recrystallization solvent.

Materials and Equipment:

Reagents	Equipment
Crude 1,1,1-triiodoethane	Erlenmeyer flasks (various sizes)
Ethanol (95% or absolute)	Beaker
Distilled water	Hot plate with magnetic stirring
Buchner funnel and flask	
Filter paper	
Spatula	
Glass stirring rod	
Ice bath	
Melting point apparatus	

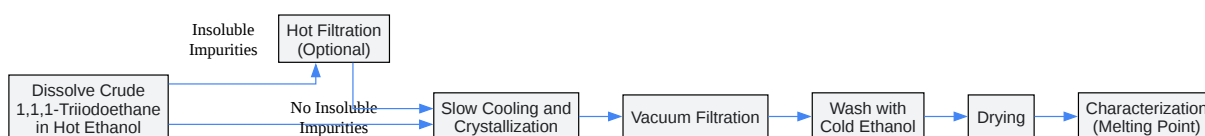
Procedure:

- Dissolution:
 - Place the crude **1,1,1-triiodoethane** in an Erlenmeyer flask.
 - In a separate beaker, gently heat the recrystallization solvent (ethanol) on a hot plate.
 - Add the minimum amount of hot ethanol to the flask containing the crude solid to dissolve it completely with gentle swirling or magnetic stirring. Avoid adding an excess of solvent.
- Hot Filtration (Optional):
 - If insoluble impurities are present after dissolution, perform a hot gravity filtration.
 - Pre-heat a stemless funnel and a clean Erlenmeyer flask on the hot plate.
 - Place a fluted filter paper in the funnel and pour the hot solution through it into the clean flask. Work quickly to prevent premature crystallization in the funnel.
- Crystallization:
 - Allow the hot, clear filtrate to cool slowly to room temperature on a heat-resistant surface. Do not disturb the flask during this cooling period to allow for the formation of well-defined crystals.
 - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize crystal formation.
- Isolation of Crystals:
 - Set up a Buchner funnel with a piece of filter paper that fits snugly over the holes.
 - Wet the filter paper with a small amount of cold ethanol to ensure it lies flat.
 - Turn on the vacuum and pour the cold crystalline mixture into the Buchner funnel.
 - Wash the crystals with a small amount of ice-cold ethanol to remove any remaining soluble impurities.

- Break the vacuum before adding the wash solvent to ensure the crystals are thoroughly rinsed, then reapply the vacuum.
- Drying:
 - Leave the crystals in the Buchner funnel with the vacuum on for a sufficient time to pull air through and partially dry them.
 - Carefully transfer the purified crystals from the filter paper to a pre-weighed watch glass.
 - Allow the crystals to air-dry completely or place them in a desiccator to remove any residual solvent.
- Characterization:
 - Determine the melting point of the dried, recrystallized **1,1,1-triiodoethane**. A sharp melting point close to the literature value (93°C) is indicative of high purity.^{[1][2]}
 - Calculate the percent recovery of the purified compound.

Experimental Workflow

The following diagram illustrates the key steps in the recrystallization process.

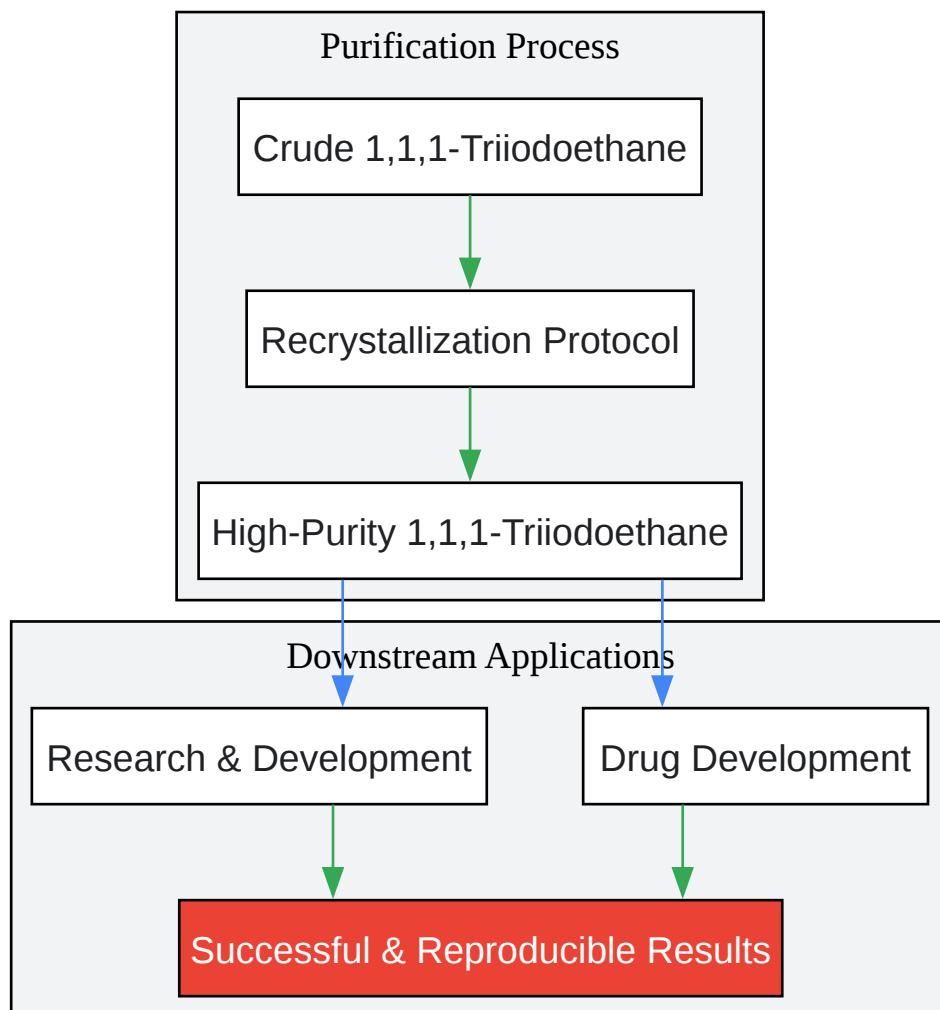


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Caption: Workflow for the recrystallization of **1,1,1-triiodoethane**.

Purity and Application Success

The purity of **1,1,1-triiodoethane** is directly related to the success of its downstream applications. The following diagram illustrates this logical relationship.



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Caption: Relationship between purification and application success.

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References

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